

Spectroscopic data of H-D-Bip-OH (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: *(R)-3-([1,1'-Biphenyl]-4-yl)-2-aminopropanoic acid*

CAS No.: 170080-13-4

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An In-Depth Technical Guide to the Spectroscopic Characterization of H-D-Bip-OH (D-Biphenylalanine)

Authored by a Senior Application Scientist

Introduction: Elucidating the Structure of H-D-Bip-OH

In the realm of peptide synthesis and drug development, the precise characterization of non-canonical amino acids is paramount. H-D-Bip-OH, chemically known as D-Biphenylalanine, is one such amino acid that offers a unique structural motif for designing novel therapeutic peptides.^{[1][2]} Its biphenyl side chain can introduce favorable pharmacokinetic properties through aromatic interactions. This guide provides a comprehensive overview of the expected spectroscopic data for H-D-Bip-OH and the methodologies to acquire and interpret this data. While a public repository of the complete spectroscopic data for this specific molecule is not readily available, this guide will equip researchers with the foundational knowledge to perform their own characterization with confidence.

The assumed structure for H-D-Bip-OH is D-Biphenylalanine, with the following properties:

- Chemical Name: (R)-2-amino-3-(biphenyl-4-yl)propanoic acid
- Synonyms: H-D-4,4'-Biphe-OH, 3-(4-Biphenyl)-D-alanine[1][2]
- CAS Number: 170080-13-4[1][2]
- Molecular Formula: C₁₅H₁₅NO₂[1]
- Molecular Weight: 241.29 g/mol

This guide will delve into the three primary spectroscopic techniques for organic molecule characterization: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the detailed structure of an organic molecule in solution. For H-D-Bip-OH, both ¹H (proton) and ¹³C (carbon-13) NMR will provide critical information about its carbon-hydrogen framework.

Predicted ¹H NMR Spectrum

The ¹H NMR spectrum will reveal the number of different types of protons and their neighboring environments. The expected chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference like tetramethylsilane (TMS).

Table 1: Predicted ¹H NMR Chemical Shifts for H-D-Bip-OH

Proton(s)	Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
Aromatic (9H)	7.2 - 7.8	Multiplet	9H	The nine protons on the two phenyl rings will appear as a complex multiplet due to their various electronic environments and couplings.
α -CH (1H)	3.5 - 4.0	Triplet or Doublet of Doublets	1H	This proton is adjacent to the chiral center, the amino group, and the β -protons. Its chemical shift is influenced by the neighboring electron-withdrawing groups.
β -CH ₂ (2H)	2.8 - 3.2	Multiplet	2H	These two protons are diastereotopic due to the adjacent chiral center and will likely appear as a complex multiplet.
-NH ₂ (2H)	1.5 - 3.0 (broad)	Singlet (broad)	2H	The chemical shift of amine

protons can vary significantly with solvent and concentration. The signal is often broad due to quadrupole broadening and exchange.[3]

-COOH (1H)	10.0 - 12.0 (broad)	Singlet (broad)	1H
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The carboxylic acid proton is highly deshielded and its signal is typically broad. It can be confirmed by D₂O exchange, which will cause the peak to disappear.[3][4]

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Table 2: Predicted ¹³C NMR Chemical Shifts for H-D-Bip-OH

Carbon(s)	Chemical Shift (δ , ppm)	Notes
Carboxylic (-COOH)	170 - 180	The carbonyl carbon is significantly deshielded.
Aromatic (C-Ar)	125 - 145	Multiple peaks are expected for the aromatic carbons. Quaternary carbons will have weaker signals.
α -CH	50 - 60	The carbon of the chiral center, attached to the nitrogen.
β -CH ₂	35 - 45	The methylene carbon of the side chain.

Experimental Protocol for NMR Spectroscopy

Objective: To acquire high-resolution ^1H and ^{13}C NMR spectra of H-D-Bip-OH.

Materials:

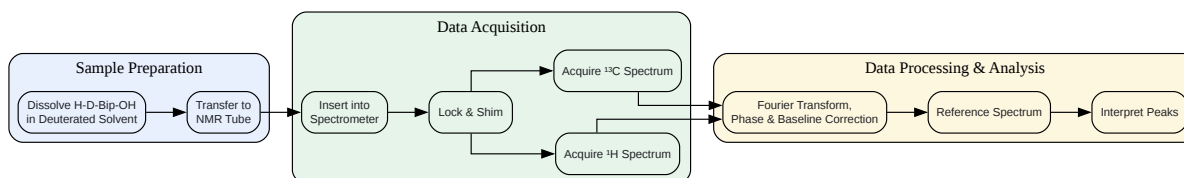
- H-D-Bip-OH sample (5-10 mg)
- Deuterated solvent (e.g., DMSO- d_6 , MeOD- d_4)
- NMR tubes
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve 5-10 mg of H-D-Bip-OH in approximately 0.7 mL of a suitable deuterated solvent in a clean, dry vial.
- Transfer: Transfer the solution to an NMR tube.
- Spectrometer Setup:

- Insert the NMR tube into the spectrometer.
- Lock onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve homogeneity.
- ^1H NMR Acquisition:
 - Acquire a standard ^1H NMR spectrum. Typical parameters include a $30\text{-}45^\circ$ pulse angle and a relaxation delay of 1-2 seconds.
 - Process the spectrum by applying Fourier transformation, phase correction, and baseline correction.
 - Reference the spectrum to the residual solvent peak.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum. This requires a larger number of scans than ^1H NMR due to the low natural abundance of ^{13}C .
 - Process and reference the spectrum similarly to the ^1H spectrum.
- (Optional) D_2O Exchange: To confirm the $-\text{NH}_2$ and $-\text{COOH}$ protons, add a drop of D_2O to the NMR tube, shake well, and re-acquire the ^1H NMR spectrum. The signals for these exchangeable protons should disappear or significantly diminish.[\[3\]](#)[\[4\]](#)

NMR Workflow Diagram



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Caption: Workflow for NMR data acquisition and processing.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy measures the vibrations of bonds within a molecule. It is an excellent tool for identifying the presence of specific functional groups.

Predicted IR Absorption Bands

The IR spectrum is typically plotted as transmittance (%) versus wavenumber (cm^{-1}).

Table 3: Predicted Characteristic IR Absorptions for H-D-Bip-OH

Wavenumber (cm^{-1})	Bond Vibration	Functional Group	Appearance
3300 - 2500	O-H stretch	Carboxylic Acid	Very broad
3100 - 3000	C-H stretch	Aromatic	Medium to weak
3000 - 2850	C-H stretch	Alkane (from CH, CH ₂)	Medium
~1700	C=O stretch	Carboxylic Acid	Strong, sharp
1600 - 1450	C=C stretch	Aromatic	Medium to weak, multiple bands
1650 - 1580	N-H bend	Amine	Medium

The most prominent features will be the very broad O-H stretch from the carboxylic acid, which will likely overlap with the C-H stretching region, and the strong, sharp C=O stretch of the carbonyl group.^{[5][6][7]}

Experimental Protocol for IR Spectroscopy (ATR)

Objective: To obtain an IR spectrum of solid H-D-Bip-OH using an Attenuated Total Reflectance (ATR) accessory.

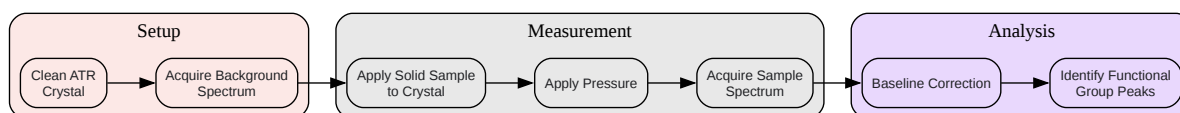
Materials:

- H-D-Bip-OH sample (solid, a few milligrams)
- FTIR spectrometer with an ATR accessory (e.g., diamond crystal)
- Spatula
- Solvent for cleaning (e.g., isopropanol)

Procedure:

- **Background Scan:** Ensure the ATR crystal is clean. Take a background spectrum of the empty crystal. This will be subtracted from the sample spectrum.
- **Sample Application:** Place a small amount of the solid H-D-Bip-OH sample onto the ATR crystal.
- **Apply Pressure:** Use the pressure arm to press the sample firmly and evenly against the crystal.
- **Sample Scan:** Acquire the IR spectrum of the sample. A typical measurement consists of 16-32 co-added scans at a resolution of 4 cm^{-1} .
- **Data Analysis:** The resulting spectrum should be baseline-corrected. Identify the characteristic absorption bands and compare them with expected values.
- **Cleaning:** Clean the ATR crystal thoroughly with a solvent-moistened wipe.

IR Spectroscopy Workflow Diagram



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Caption: Workflow for IR data acquisition using an ATR accessory.

Part 3: Mass Spectrometry (MS)

Mass spectrometry is a destructive technique that provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. This allows for the determination of the molecular weight and can give clues about the molecule's structure.^{[8][9]}

Predicted Mass Spectrum (Electron Ionization - EI)

For a small molecule like H-D-Bip-OH, Electron Ionization (EI) is a common technique.

Table 4: Predicted Key Fragments in the EI Mass Spectrum of H-D-Bip-OH

m/z Value	Proposed Fragment	Notes
241	$[M]^+$	The molecular ion. Its presence confirms the molecular weight.
196	$[M - \text{COOH}]^+$	Loss of the carboxylic acid group (45 Da). This is a very common fragmentation for amino acids.
167	$[\text{Biphenyl-CH}_2]^+$	The biphenylmethyl cation, a stable benzylic-type fragment.
152	$[\text{Biphenyl}]^+$	The biphenyl radical cation.
77	$[\text{C}_6\text{H}_5]^+$	The phenyl cation.

The base peak (the most abundant ion) is likely to be m/z 196 or m/z 167 due to the stability of the resulting cations.

Experimental Protocol for Mass Spectrometry (Direct Infusion ESI)

Electrospray Ionization (ESI) is a soft ionization technique often used for polar molecules like amino acids, and it is less likely to cause extensive fragmentation than EI.

Objective: To determine the accurate mass of H-D-Bip-OH.

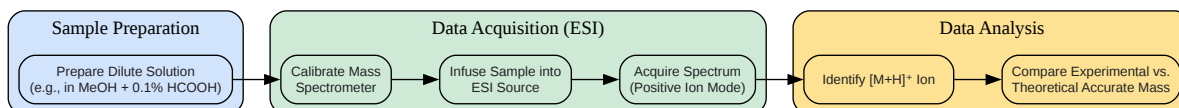
Materials:

- H-D-Bip-OH sample (~1 mg)
- Solvent (e.g., methanol, water, acetonitrile with 0.1% formic acid)
- High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)

Procedure:

- Sample Preparation: Prepare a dilute solution of H-D-Bip-OH (e.g., 10 µg/mL) in the chosen solvent. The addition of 0.1% formic acid helps in protonation.
- Instrument Calibration: Calibrate the mass spectrometer using a known standard to ensure high mass accuracy.
- Direct Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
- Data Acquisition: Acquire the mass spectrum in positive ion mode. The protonated molecule $[M+H]^+$ will be observed. For H-D-Bip-OH, this would be at m/z 242.2.
- Data Analysis: Determine the accurate mass of the $[M+H]^+$ ion and compare it to the theoretical value. The high resolution allows for the confirmation of the elemental composition.

Mass Spectrometry Workflow Diagram



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Caption: Workflow for accurate mass determination by ESI-MS.

Conclusion

The comprehensive spectroscopic characterization of H-D-Bip-OH is essential for its use in research and development. This guide provides the theoretical basis and practical protocols for acquiring and interpreting its NMR, IR, and mass spectra. By following these methodologies, researchers can confidently verify the structure and purity of their H-D-Bip-OH samples, ensuring the integrity of their subsequent experiments in peptide synthesis and drug discovery.

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